

Application Notes and Protocols: Additive Engineering in Perovskite Solar Cells with Dibenzothiophene Dioxide

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Compound of Interest

Compound Name: *2,8-Dibromodibenzothiophene*

Cat. No.: *B047624*

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These application notes provide a detailed overview and experimental protocols for the use of 2,8-dibromo-dibenzothiophene-S,S-dioxide (BrDS) as a performance-enhancing additive in tin-based perovskite solar cells (PSCs). The inclusion of BrDS has been shown to significantly improve power conversion efficiency and stability by passivating defects and inhibiting the oxidation of Sn^{2+} .

Performance Enhancement with Dibenzothiophene Dioxide Additive

The incorporation of 2,8-dibromo-dibenzothiophene-S,S-dioxide (BrDS) as an additive in formamidinium tin iodide (FASnI_3) perovskite solar cells leads to a notable improvement in photovoltaic performance. The key performance metrics for devices with and without the BrDS additive are summarized below.

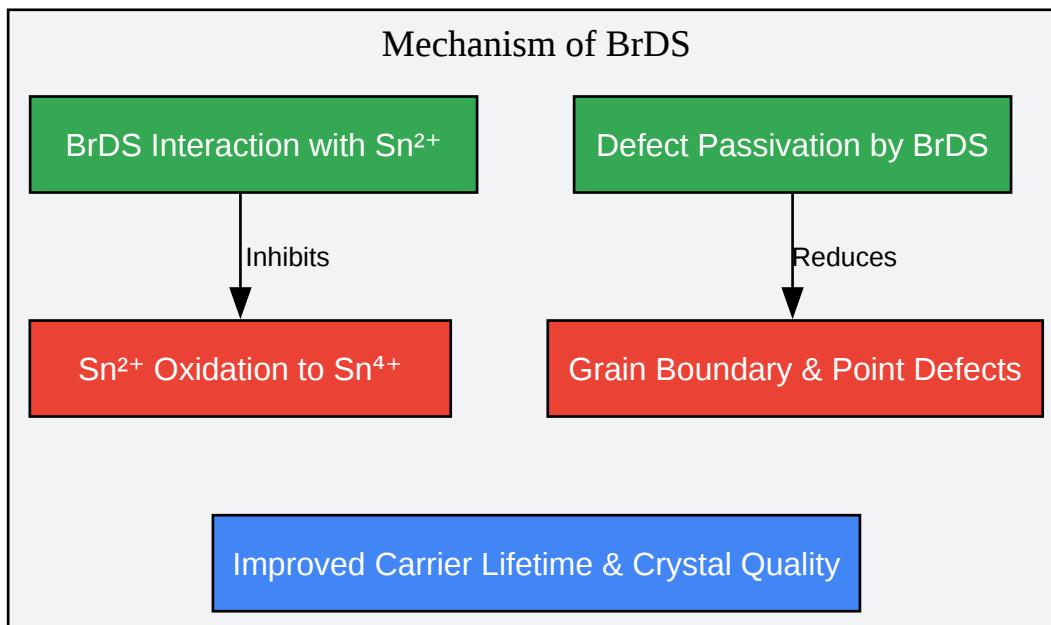
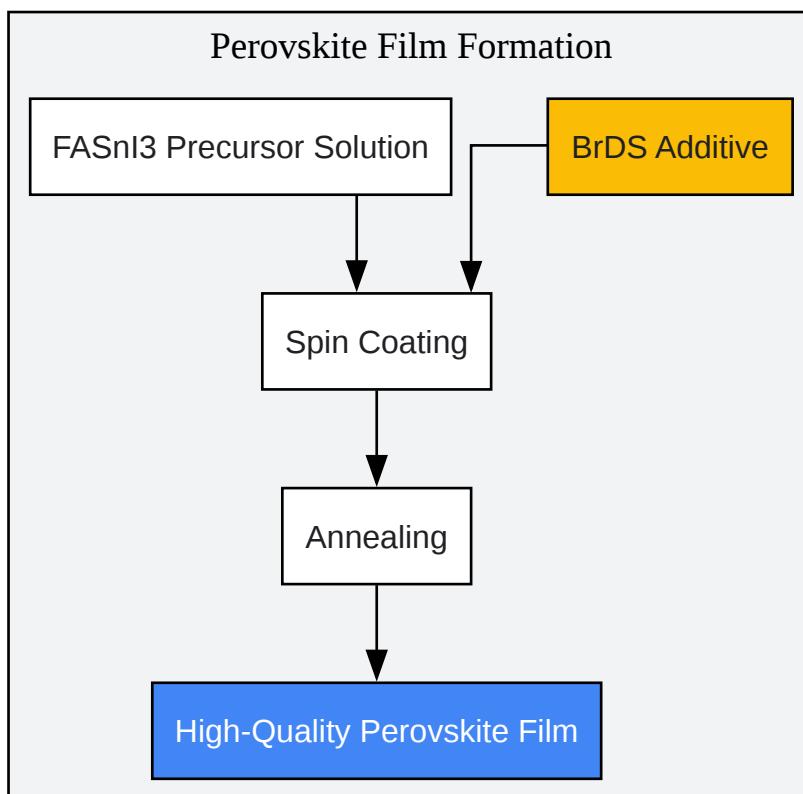
Data Presentation: Photovoltaic Performance

Device Configuration	V_oc (V)	J_sc (mA/cm²)	FF (%)	PCE (%)
Control (without BrDS)	0.86	23.58	70.1	14.21
With BrDS Additive	0.91	24.12	72.9	14.98 ^[1]

V_oc: Open-circuit voltage, J_sc: Short-circuit current density, FF: Fill factor, PCE: Power conversion efficiency.

Mechanism of Action

The performance enhancement observed with the BrDS additive is attributed to several key mechanisms within the perovskite layer. The sulfoxide group in the BrDS structure interacts strongly with Sn^{2+} ions, which helps to suppress the oxidation of Sn^{2+} to Sn^{4+} , a common degradation pathway in tin-based perovskites.^[1] Additionally, BrDS doping effectively passivates grain boundary and point defects, leading to a higher carrier lifetime and improved crystal quality.^[1]



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Caption: Mechanism of BrDS in enhancing perovskite film quality.

Experimental Protocols

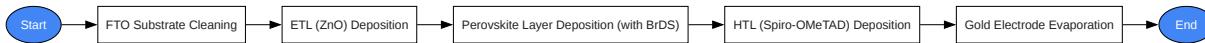
This section provides a detailed protocol for the fabrication of tin-based perovskite solar cells incorporating the 2,8-dibromo-dibenzothiophene-S,S-dioxide (BrDS) additive.

Materials and Reagents

- Fluorine-doped tin oxide (FTO) coated glass substrates
- Zinc acetate dihydrate
- Ethanolamine
- 2-methoxyethanol
- Formamidinium iodide (FAI)
- Tin(II) iodide (SnI_2)
- 2,8-dibromo-dibenzothiophene-S,S-dioxide (BrDS)
- N,N-dimethylformamide (DMF)
- Dimethyl sulfoxide (DMSO)
- Chlorobenzene
- Spiro-OMeTAD
- 4-tert-butylpyridine (tBP)
- Lithium bis(trifluoromethanesulfonyl)imide (Li-TFSI)
- Acetonitrile
- Gold (Au)

Device Fabrication Workflow

The fabrication process follows a standard n-i-p planar structure.



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Caption: Experimental workflow for perovskite solar cell fabrication.

Detailed Fabrication Steps

- Substrate Cleaning:
 - Clean FTO glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath for 15 minutes each.
 - Dry the substrates with a nitrogen stream and then treat with UV-ozone for 15 minutes.
- Electron Transport Layer (ETL) Deposition:
 - Prepare a ZnO precursor solution by dissolving zinc acetate dihydrate and ethanolamine in 2-methoxyethanol.
 - Spin-coat the ZnO precursor solution onto the cleaned FTO substrates at 4000 rpm for 30 seconds.
 - Anneal the substrates at 200°C for 1 hour in air.
- Perovskite Precursor Solution Preparation:
 - Prepare the control perovskite precursor solution by dissolving FAI and SnI₂ in a mixed solvent of DMF and DMSO.
 - For the BrDS-doped solution, add the desired concentration of 2,8-dibromo-dibenzothiophene-S,S-dioxide to the control precursor solution.
- Perovskite Layer Deposition:

- Transfer the substrates with the ZnO layer into a nitrogen-filled glovebox.
- Spin-coat the perovskite precursor solution (either control or BrDS-doped) onto the ZnO layer in a two-step program: 1000 rpm for 10 seconds, followed by 5000 rpm for 30 seconds.
- During the second step, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate.
- Anneal the perovskite films at 100°C for 10 minutes.
- Hole Transport Layer (HTL) Deposition:
 - Prepare the spiro-OMeTAD solution by dissolving spiro-OMeTAD powder in chlorobenzene, and then add tBP and a Li-TFSI solution (in acetonitrile) as additives.
 - Spin-coat the spiro-OMeTAD solution onto the perovskite layer at 4000 rpm for 30 seconds.
- Gold Electrode Evaporation:
 - Deposit an 80 nm thick gold top electrode by thermal evaporation through a shadow mask to define the active area of the solar cell.

Characterization

- Photovoltaic Performance: Measure the current density-voltage (J-V) characteristics under simulated AM 1.5G illumination (100 mW/cm²) using a solar simulator.
- Morphology and Crystallinity: Analyze the surface morphology and grain size of the perovskite films using Scanning Electron Microscopy (SEM). Investigate the crystal structure using X-ray Diffraction (XRD).
- Optical Properties: Characterize the light absorption properties of the perovskite films using UV-Vis Spectroscopy.
- Carrier Dynamics: Evaluate the carrier lifetime and defect states using Time-Resolved Photoluminescence (TRPL) spectroscopy.

By following these protocols, researchers can effectively investigate the impact of dibenzothiophene dioxide additives on the performance and stability of tin-based perovskite solar cells. The provided data and mechanisms offer a foundational understanding for further optimization and development in this promising area of photovoltaics.

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References

- 1. Additive engineering with 2,8-dibromo-dibenzothiophene-S,S-dioxide enabled tin-based perovskite solar cells with 14.98% power conversion efficiency - Energy & Environmental Science (RSC Publishing) [pubs.rsc.org]
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